

An In-depth Technical Guide on the Solubility of 2-Methoxy-5-methylphenol

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Compound of Interest

Compound Name: 2-Methoxy-5-methylphenol

Cat. No.: B1664560

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-methoxy-5-methylphenol**, also known as creosol, in various solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields who require detailed information on the physicochemical properties of this compound.

Core Topic: Solubility Profile of 2-Methoxy-5-methylphenol

2-Methoxy-5-methylphenol (Creosol) is an organic compound with the chemical formula C₈H₁₀O₂. Its solubility is a critical parameter in various applications, including pharmaceutical formulations, chemical synthesis, and analytical method development. This guide summarizes the available quantitative and qualitative solubility data and provides a detailed experimental protocol for its determination.

Quantitative Solubility Data

The aqueous solubility of **2-methoxy-5-methylphenol** has been reported with some variability. The available data is summarized in the table below. Currently, specific quantitative solubility data in common organic solvents is limited in publicly accessible literature.

Solvent	Temperature (°C)	Solubility
Water	25	2.093 g/L[1]
Water	25	5.5 g/L[2]

Qualitative Solubility Data

Qualitative assessments indicate that **2-methoxy-5-methylphenol** exhibits a range of solubilities in different solvent classes.

Solvent Class	Solubility Description
Polar Protic Solvents	
Water	Slightly soluble[3][4][5][6]
Methanol	Slightly soluble[3][5][6]
Ethanol	Miscible
Glacial Acetic Acid	Miscible
Polar Aprotic Solvents	
Chloroform	Slightly soluble[3][5][6]
Nonpolar Solvents	
Benzene	Miscible
Ether	Miscible

Experimental Protocols

A widely accepted method for determining the thermodynamic solubility of a compound is the shake-flask method. The following protocol is a generalized procedure suitable for determining the solubility of **2-methoxy-5-methylphenol** in various solvents.

Shake-Flask Method for Solubility Determination

Objective: To determine the equilibrium solubility of **2-methoxy-5-methylphenol** in a specific solvent at a controlled temperature.

Materials:

- **2-Methoxy-5-methylphenol** (solid)
- Solvent of interest (e.g., water, ethanol, etc.)
- Thermostatically controlled shaker or water bath
- Vials with screw caps
- Analytical balance
- Syringe filters (e.g., 0.22 µm)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or other suitable analytical instrument.

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **2-methoxy-5-methylphenol** to a vial containing a known volume of the test solvent. The presence of undissolved solid is essential to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).

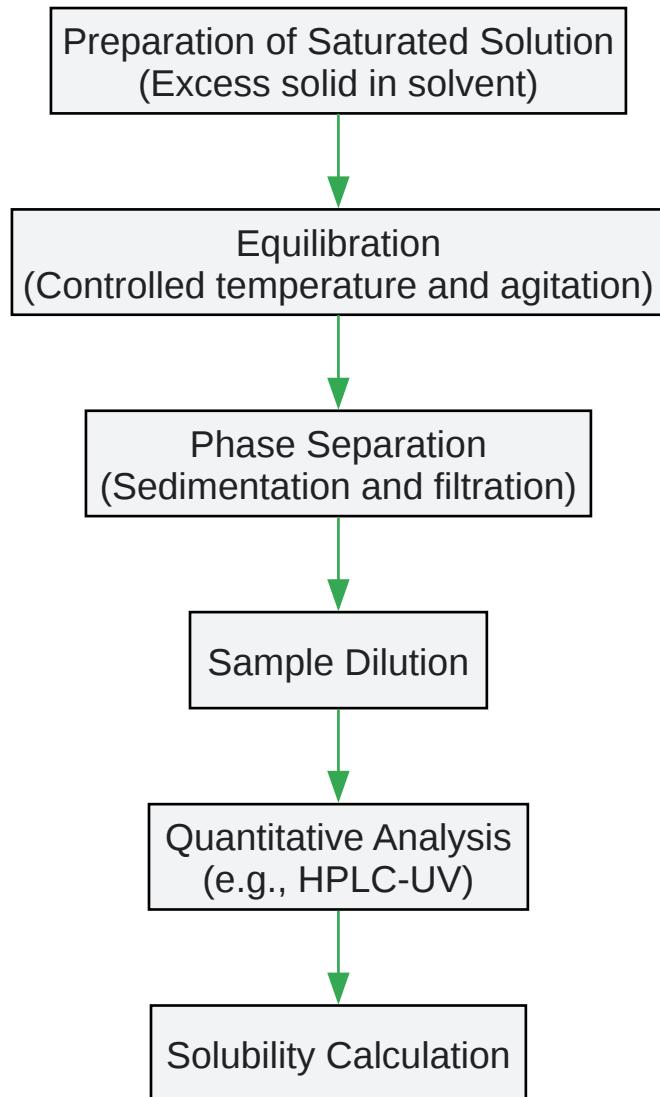
- Agitate the samples for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a period to allow the excess solid to sediment.
 - Carefully withdraw an aliquot of the supernatant using a pipette.
 - Immediately filter the aliquot through a syringe filter to remove any undissolved microparticles. This step is critical to prevent overestimation of the solubility.
- Quantification:
 - Accurately dilute the filtered solution with a suitable solvent to a concentration that falls within the linear range of the analytical method.
 - Analyze the diluted samples using a validated analytical method, such as HPLC-UV, to determine the concentration of **2-methoxy-5-methylphenol**. A wavelength of maximum absorbance (λ_{max}) for **2-methoxy-5-methylphenol**, typically in the range of 270-280 nm for phenolic compounds, should be used for detection.^[7]
 - Prepare a calibration curve using standard solutions of **2-methoxy-5-methylphenol** of known concentrations.
- Data Analysis:
 - Calculate the concentration of **2-methoxy-5-methylphenol** in the original saturated solution by applying the dilution factor.
 - Express the solubility in appropriate units, such as g/L or mg/mL.

Visualizations

Experimental Workflow for Shake-Flask Solubility Assay

The following diagram illustrates the logical steps involved in the shake-flask solubility determination method.

Workflow for Shake-Flask Solubility Determination



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Caption: Workflow for Shake-Flask Solubility Determination.

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